

Application Notes and Protocols for Sulfo Cy5.5-COOH Bioconjugation

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Compound of Interest

Compound Name: Sulfo Cy5.5-COOH

Cat. No.: B3251683

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These application notes provide detailed techniques and protocols for the covalent labeling of various biomolecules with **Sulfo Cy5.5-COOH**, a water-soluble, far-red fluorescent dye. Its exceptional brightness and high photostability make it an ideal choice for a wide range of applications, from fluorescence microscopy to in vivo imaging.[1] The inclusion of sulfonate groups enhances its water solubility, which is highly advantageous for bioconjugation reactions in aqueous environments.[1]

Core Principles of Sulfo Cy5.5-COOH Bioconjugation

The primary method for conjugating **Sulfo Cy5.5-COOH** to biomolecules involves the activation of its carboxylic acid group to a more reactive species that can then form a stable covalent bond with a nucleophilic functional group on the target biomolecule. The most common approach is the formation of an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amines to form a stable amide bond. This is often facilitated by the use of 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC or EDAC) in conjunction with N-hydroxysulfosuccinimide (Sulfo-NHS).[2]

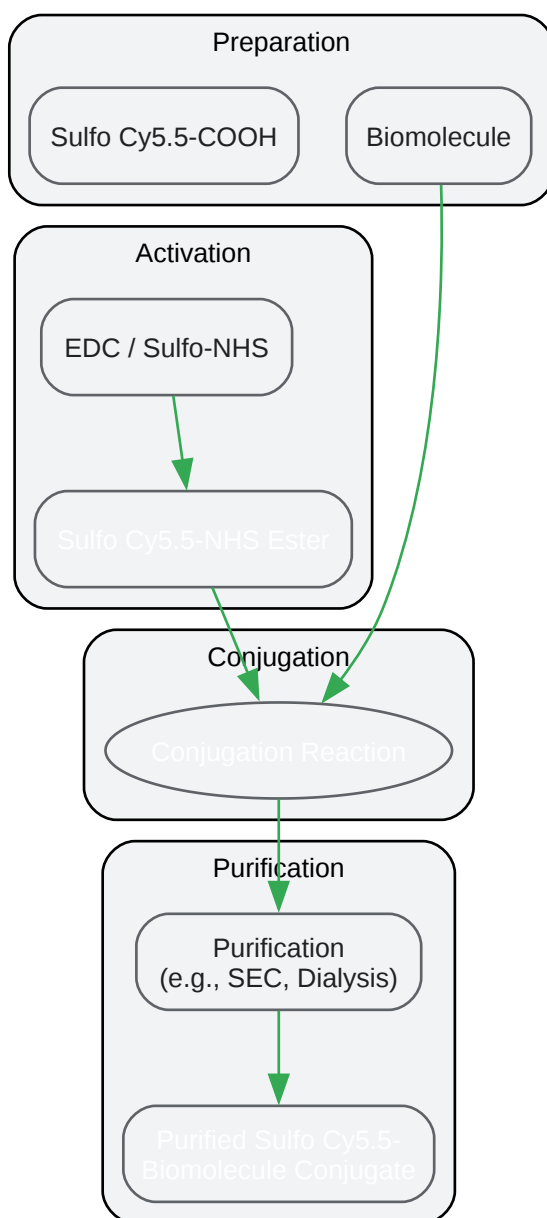
Spectral and Physicochemical Properties of Sulfo Cy5.5

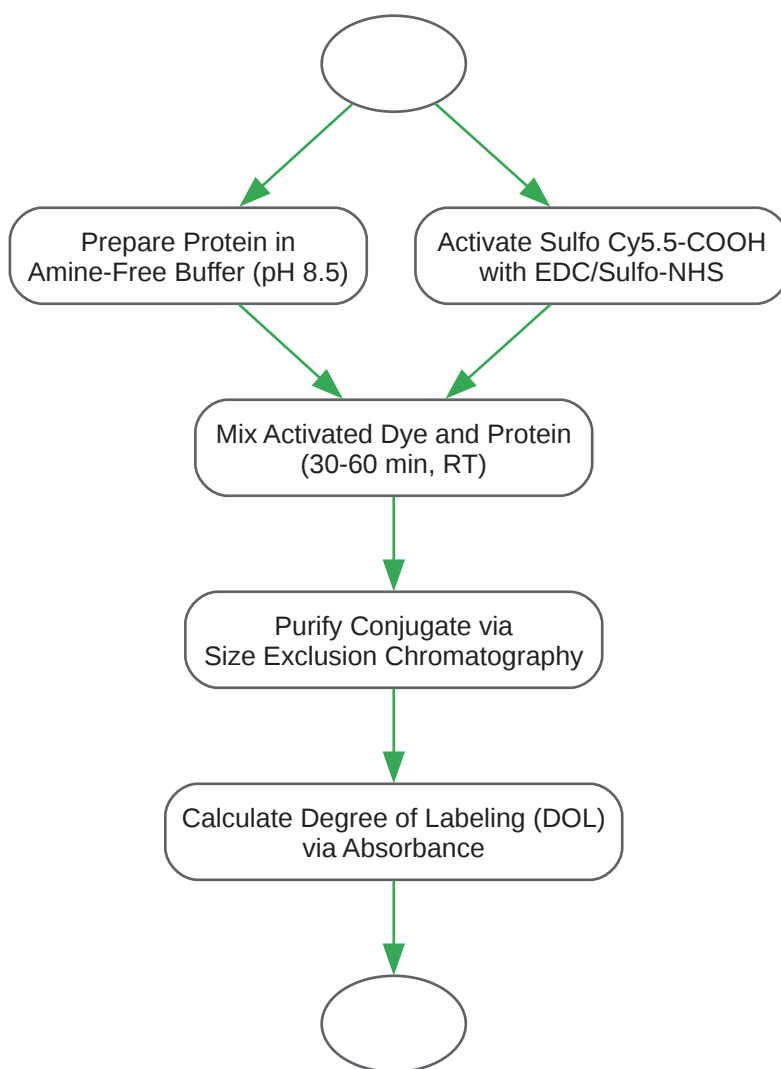
A summary of the key properties of the Sulfo Cy5.5 fluorophore is presented in the table below.

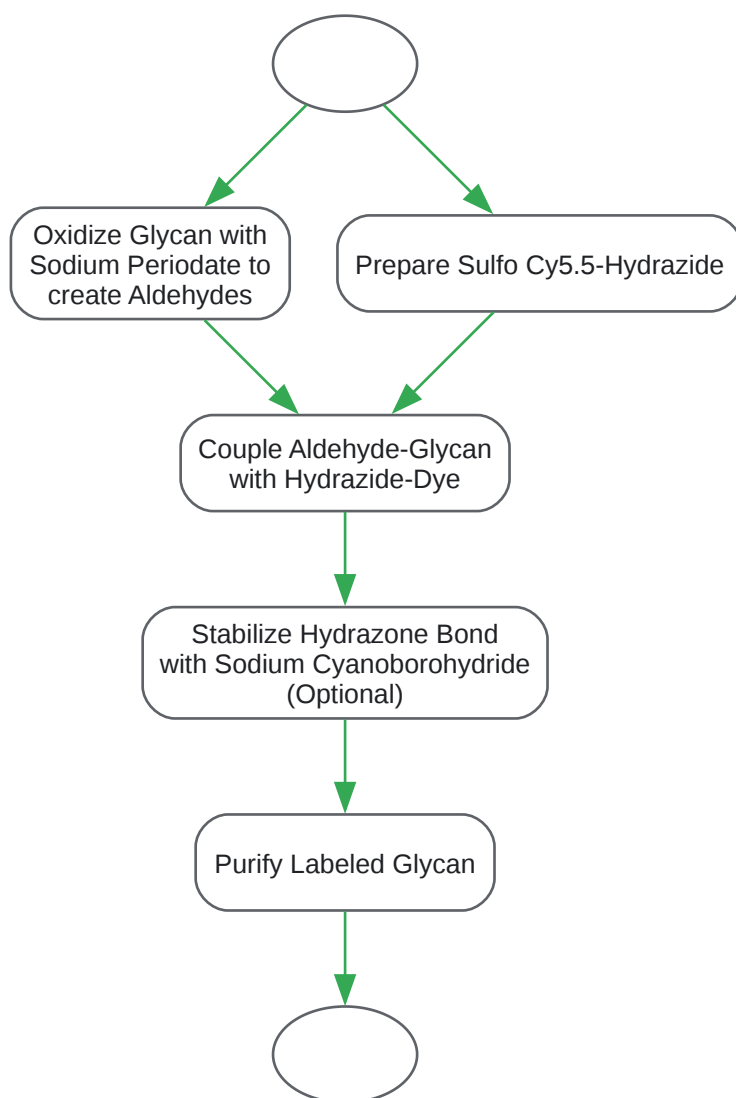
Property	Value	Reference
Maximum Excitation (λ_{ex})	~675 - 678 nm	[1] [3]
Maximum Emission (λ_{em})	~694 - 707 nm	[1] [3]
Molar Extinction Coefficient	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	[3]
Quantum Yield (Φ)	~0.18 - 0.28	[3] [4]
Recommended Applications	Fluorescence Microscopy, Flow Cytometry, In Vivo Imaging, Bioconjugation	[1]

Bioconjugation Experimental Workflow

The general workflow for labeling biomolecules with **Sulfo Cy5.5-COOH** is depicted below. This process involves the activation of the dye, conjugation to the biomolecule, and subsequent purification of the labeled conjugate.







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References

- 1. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - TW [thermofisher.com]
- 2. probes.bocsci.com [probes.bocsci.com]

- 3. electronicsandbooks.com [electronicsandbooks.com]
- 4. 269. Oxidation of carbohydrates by the periodate ion (1947) | T. G. Halsall | 91 Citations [scispace.com]
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